

2-Bromoisonicotinohydrazide: A Technical Guide for Safe Handling, Storage, and Synthesis

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Compound of Interest

Compound Name: **2-Bromoisonicotinohydrazide**

Cat. No.: **B1267980**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by a chemical supplier. Always consult the most current SDS for **2-Bromoisonicotinohydrazide** before handling or use.

Introduction

2-Bromoisonicotinohydrazide is a heterocyclic organic compound that belongs to the family of pyridinehydrazides. Its chemical structure, featuring a pyridine ring substituted with a bromine atom and a hydrazide functional group, makes it a valuable building block in synthetic organic chemistry. While its primary application appears to be as an intermediate in the synthesis of more complex molecules, particularly in the context of medicinal chemistry and drug discovery, detailed public information on its biological activity is limited. This guide provides a comprehensive overview of the safety, handling, storage, and a generalized synthesis protocol for **2-Bromoisonicotinohydrazide** to support its safe and effective use in a laboratory setting.

Safety and Handling

The safe handling of **2-Bromoisonicotinohydrazide** is paramount to ensure the well-being of laboratory personnel. The following information is a summary of key safety considerations.

Hazard Identification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Bromoisonicotinohydrazide** is associated with the following hazards

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